

Comparison of Hexafluoroacetylacetone and acetylacetone as chelating agents

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Compound of Interest

Compound Name: Hexafluoroacetylacetone

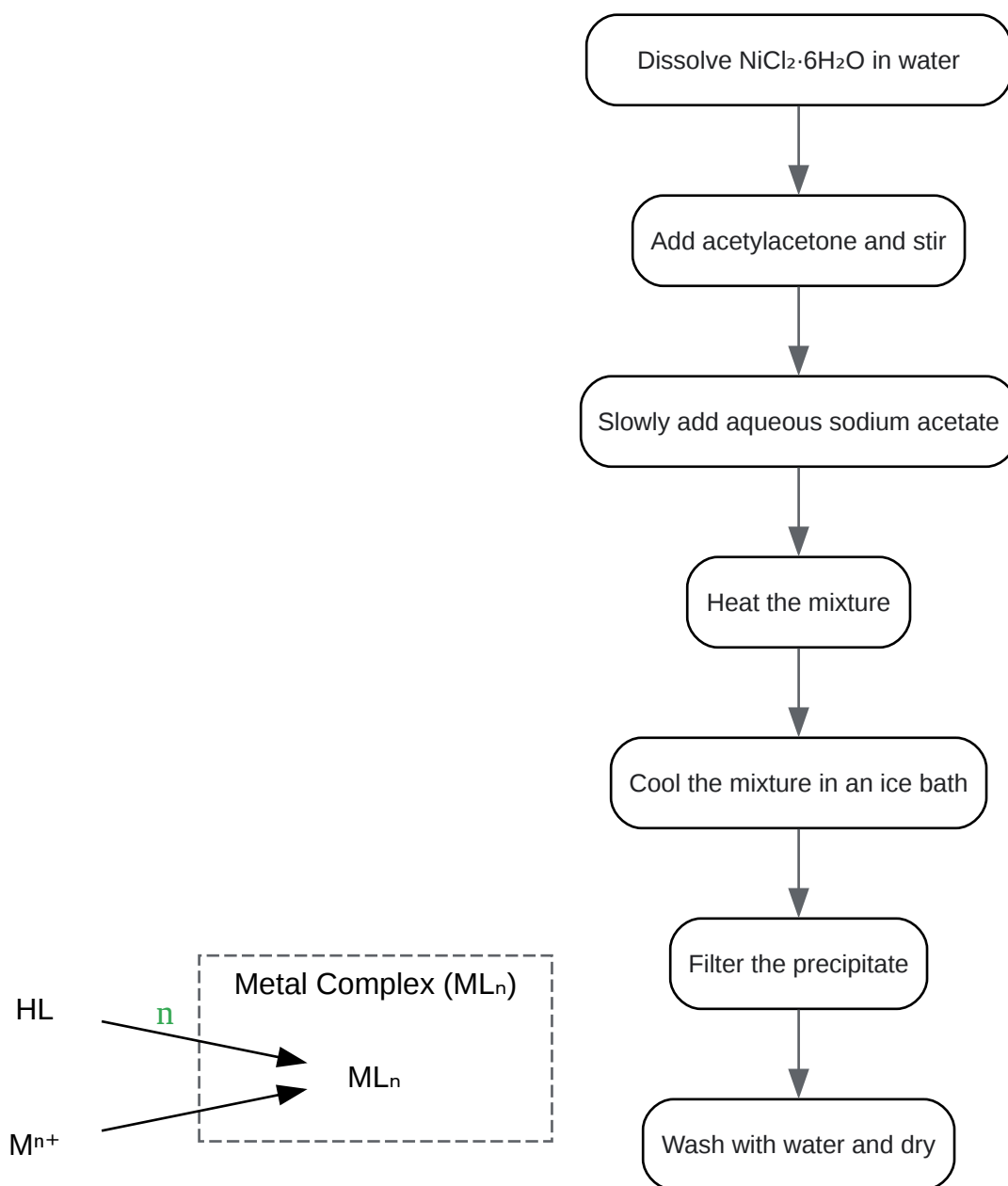
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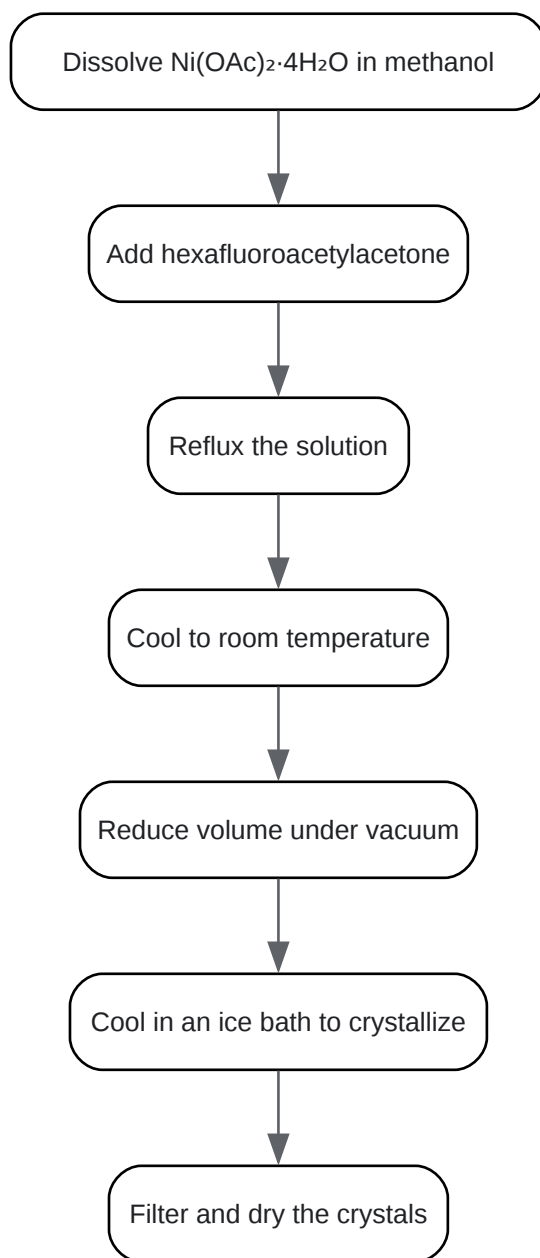
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Introduction to Acetylacetone (acac) and Hexafluoroacetylacetone (hfac)

Both acetylacetone (2,4-pentanedione) and **hexafluoroacetylacetone** (1,1,1,5,5,5-hexafluoro-2,4-pentanedione) are bidentate ligands that coordinate to metal ions through their two oxygen atoms, forming a stable six-membered chelate ring.^[1] The primary structural difference lies in the terminal methyl groups of acac being replaced by trifluoromethyl groups in hfac. This substitution has profound effects on the electronic properties of the ligand and, consequently, the characteristics of the resulting metal complexes.

Below is a visualization of the general chelation process for both ligands.





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References

- 1. Volatile metal complexes - PubMed [pubmed.ncbi.nlm.nih.gov]
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